

Cereclor: An In-depth Technical Guide to its Hydrolysis and Photolysis Rates

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Compound of Interest

Compound Name: Cereclor

Cat. No.: B8269983

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This technical guide provides a comprehensive overview of the current scientific understanding of the hydrolysis and photolysis rates of **Cereclor**, a commercial range of chlorinated paraffins (CPs). Given the environmental persistence and regulatory scrutiny of chlorinated paraffins, this document synthesizes available data on their abiotic degradation pathways, outlines standard experimental protocols for their assessment, and visually represents key processes to aid in research and development.

Executive Summary

Cereclor, a complex mixture of polychlorinated n-alkanes, is characterized by its chemical stability. Evidence from regulatory assessments and scientific literature indicates that these substances are persistent in the environment. Hydrolysis is not considered a significant degradation pathway for chlorinated paraffins due to their chemical structure. While photodegradation in water can occur, its environmental relevance is often limited by factors such as water turbidity and depth. This guide compiles the available data and provides the standardized methodologies for evaluating the hydrolysis and photolysis of these compounds.

Data on Hydrolysis and Photolysis Rates

Quantitative data on the hydrolysis and photolysis rates of specific **Cereclor** products are not extensively available in the public domain. Regulatory assessments often conclude that

chlorinated paraffins are persistent without providing specific rate constants. The following tables summarize the available qualitative and limited quantitative information.

Table 1: Summary of Hydrolysis Data for **Cereclor** and Related Chlorinated Paraffins

Substance Category	Carbon Chain Length	Chlorine Content (% w/w)	Hydrolysis Rate	Experimental Conditions	Reference
Medium-Chain Chlorinated Paraffins (MCCPs)	C14-17	≥ 45%	Not expected to be a significant degradation pathway	---	[UK Government, 2021][1][2]
Chlorinated Paraffins (General)	---	---	Insignificant route of transformation at ambient temperatures	---	[Canada.ca, 1993][3]

Table 2: Summary of Photolysis Data for **Cereclor** and Related Chlorinated Paraffins

Substance Category	Carbon Chain Length	Chlorine Content (% w/w)	Half-life (t _{1/2})	Experimental Conditions	Reference
Chlorinated n-alkane	C17-24	35%	9.6 hours	Photochemical dechlorination in water	[UK Government, 2021][2]
Chlorinated n-alkane	C12-18	52%	12.8 hours	Photochemical dechlorination in water	[UK Government, 2021][2]
Short-Chain Chlorinated Paraffins (SCCPs)	C10-13	40-70%	Atmospheric half-life estimated at 1-2 days	---	[INEOS Chlor Limited, 2010][3]

Experimental Protocols

The determination of hydrolysis and photolysis rates for chemical substances is standardized through internationally recognized guidelines, primarily those from the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data quality and comparability across studies.

Hydrolysis Rate Determination (OECD Guideline 111)

The rate of hydrolysis as a function of pH is determined by incubating the test substance in sterile aqueous buffer solutions at different pH levels (typically 4, 7, and 9) and constant temperatures in the dark.

Key Experimental Steps:

- **Preparation of Solutions:** Sterile aqueous buffer solutions at pH 4, 7, and 9 are prepared. The test substance is added at a concentration not exceeding 0.01 M or half its saturation concentration.

- Incubation: The solutions are incubated in the dark at a constant temperature (e.g., 25°C or 50°C for preliminary testing).
- Sampling: Aliquots are taken at various time intervals.
- Analysis: The concentration of the test substance and any major hydrolysis products are determined using appropriate analytical methods, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- Data Analysis: The rate constant (k) and half-life ($t_{1/2}$) are calculated, typically assuming pseudo-first-order kinetics.

Photolysis Rate Determination (OECD Guideline 316)

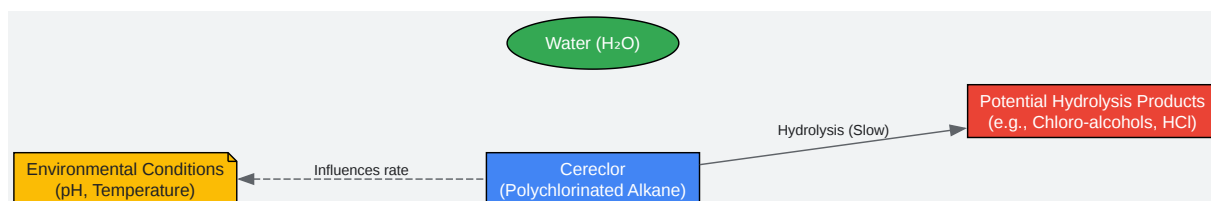
This guideline describes the procedure to determine the rate of direct phototransformation of chemicals in water when exposed to simulated or natural sunlight.

Key Experimental Steps:

- Preparation of Solutions: A solution of the test substance in sterile, buffered, and air-saturated water is prepared.
- Light Source: A well-defined light source, such as a xenon arc lamp with filters to simulate natural sunlight (wavelengths > 290 nm), is used.
- Irradiation: The test solutions are irradiated at a constant temperature. Control samples are kept in the dark to measure hydrolysis or other non-photolytic degradation.
- Sampling: Samples are taken from both the irradiated and dark control solutions at specific time points.
- Analysis: The concentration of the test substance is measured using a suitable analytical technique.
- Quantum Yield Calculation: The quantum yield (Φ), which is the number of molecules transformed per photon absorbed, is determined. This value can then be used in models to estimate environmental photolysis rates under various conditions.

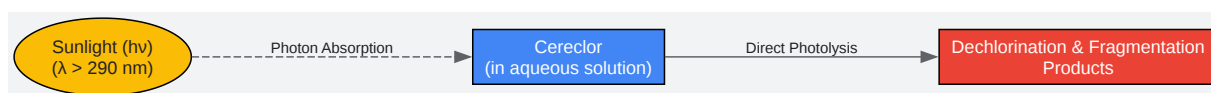
Visualizations

The following diagrams, generated using the DOT language, illustrate the conceptual pathways and experimental workflows for **Cereclor** hydrolysis and photolysis.



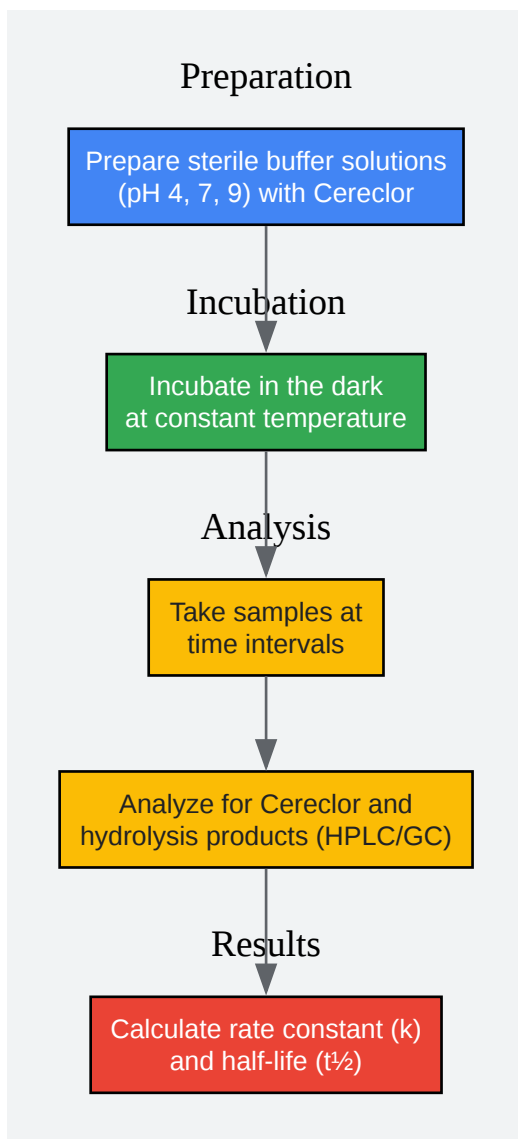
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Caption: Conceptual diagram of the slow hydrolysis pathway of **Cereclor**.



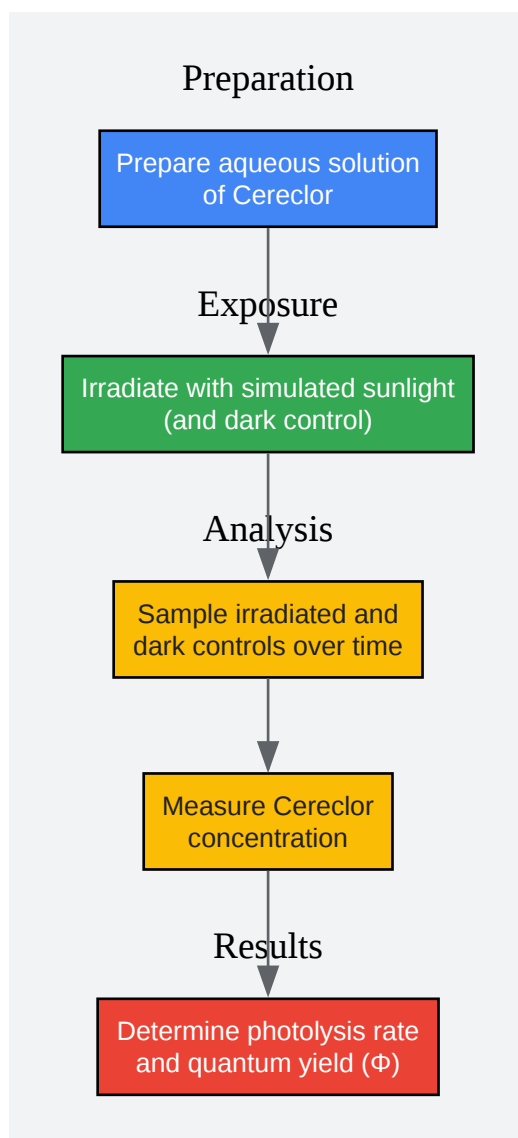
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Caption: Simplified pathway for the direct photolysis of **Cereclor** in water.



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Caption: Experimental workflow for OECD Guideline 111 (Hydrolysis).



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Caption: Experimental workflow for OECD Guideline 316 (Photolysis).

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